

Essential Safety and Operational Guide for Handling (S)-(+)-Ibuprofen-d3

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Compound of Interest

Compound Name: (S)-(+)-Ibuprofen-d3

Cat. No.: B1507591

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This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **(S)-(+)-Ibuprofen-d3**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment

(S)-(+)-Ibuprofen-d3 is a deuterated form of (S)-(+)-Ibuprofen. While the toxicological properties of the deuterated form have not been thoroughly investigated, it should be handled with the same precautions as the parent compound. Ibuprofen is harmful if swallowed and may cause irritation to the skin, eyes, and respiratory system. As a powdered active pharmaceutical ingredient (API), it poses a risk of inhalation.

Quantitative Data Summary

Property	Value	Reference
Chemical Formula	C ₁₃ H ₁₅ D ₃ O ₂	N/A
Molecular Weight	209.3 g/mol	
Appearance	White to off-white powder	
Occupational Exposure Limit (OEL) for Ibuprofen (8-hour TWA)	3 mg/m ³	

Personal Protective Equipment (PPE) Requirements

Proper PPE is mandatory to minimize exposure when handling **(S)-(+)-Ibuprofen-d3**.

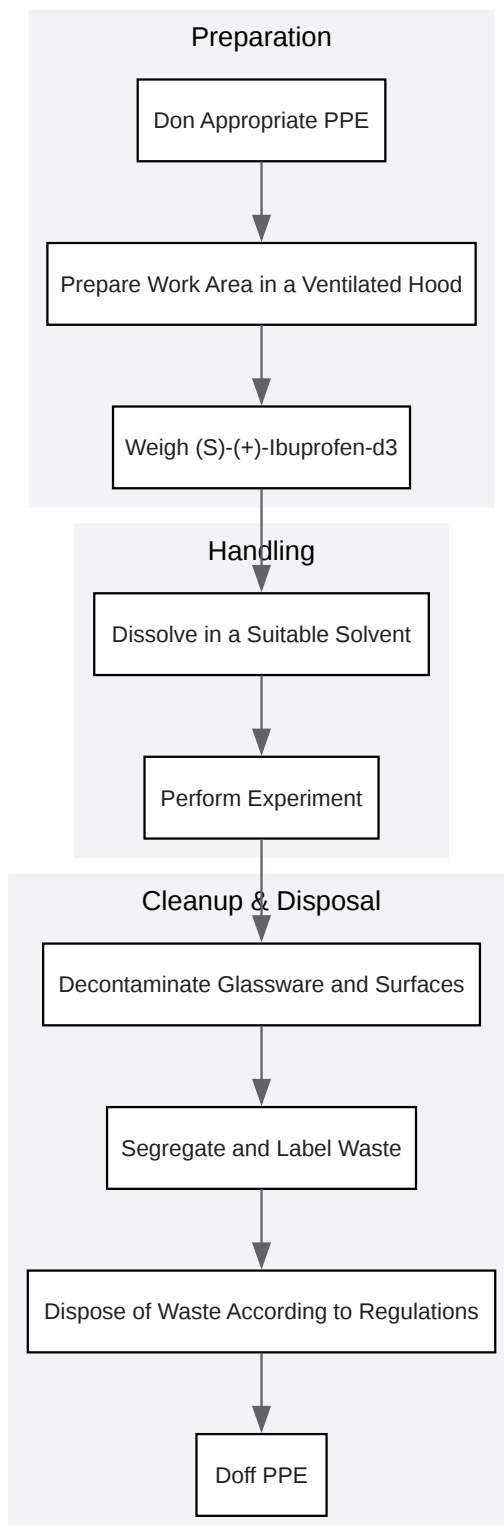
PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves are recommended for their chemical resistance to a wide range of substances, including oils and solvents. For handling larger quantities or in situations with a higher risk of spillage, consider double-gloving.	To prevent skin contact and absorption.
Eye Protection	Tight-sealing safety goggles should be worn.	To protect eyes from dust particles.
Skin and Body Protection	A lab coat or a disposable gown made of a low-permeability fabric should be worn. When handling larger quantities, consider additional protective clothing.	To prevent contamination of personal clothing and skin.
Respiratory Protection	For small-scale laboratory work, a well-fitting N95 dust mask may be sufficient. For larger quantities or procedures that may generate significant dust, a powered air-purifying respirator (PAPR) is recommended to ensure a higher level of protection.	To prevent inhalation of the powdered compound.

Operational and Disposal Plans

A systematic approach to handling, from receipt of the compound to its final disposal, is crucial for maintaining a safe laboratory environment.

Experimental Workflow Diagram

Safe Handling Workflow for (S)-(+)-Ibuprofen-d3



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Caption: Workflow for the safe handling of **(S)-(+)-Ibuprofen-d3** from preparation to disposal.

Step-by-Step Handling Procedures

- Preparation and Weighing:
 - Before handling the compound, ensure you are wearing the appropriate PPE as outlined in the table above.
 - All manipulations of powdered **(S)-(+)-Ibuprofen-d3** should be conducted in a certified chemical fume hood or other ventilated enclosure to minimize inhalation risk.
 - Use a dedicated and calibrated balance for weighing. Handle the powder gently to avoid generating dust.
- Experimental Procedures:
 - When dissolving the compound, add the solvent to the powder slowly to prevent splashing.
 - Keep containers with **(S)-(+)-Ibuprofen-d3** tightly closed when not in use.
 - Avoid eating, drinking, or smoking in the laboratory area where the compound is being handled.
- Storage:
 - Store **(S)-(+)-Ibuprofen-d3** in a tightly sealed container in a cool, dry, and well-ventilated area.
 - Keep it away from strong oxidizing agents.
- Spill Management:
 - In case of a spill, avoid raising dust.
 - Wear appropriate PPE, including respiratory protection.
 - Carefully sweep up the spilled solid material and place it into a sealed container for disposal.

- Clean the spill area with a suitable solvent and decontaminate.

Disposal Plan

- Solid Waste: All solid waste contaminated with **(S)-(+)-Ibuprofen-d3**, including contaminated PPE and weighing paper, should be placed in a clearly labeled, sealed waste container.
- Liquid Waste: Solutions containing **(S)-(+)-Ibuprofen-d3** should be collected in a designated, labeled hazardous waste container.
- Disposal Method: Dispose of all waste in accordance with local, state, and federal regulations. One common method for the disposal of pharmaceutical waste is incineration by a licensed hazardous waste disposal company. Do not dispose of **(S)-(+)-Ibuprofen-d3** down the drain, as this can lead to environmental contamination. Another option is to mix the compound with an undesirable substance like cat litter or coffee grounds, place it in a sealed bag, and dispose of it in the trash, though take-back programs are preferred.
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